

Application Notes and Protocols for the Quantification of Rauvoyunine B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rauvoyunine B*

Cat. No.: *B15587560*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvoyunine B is a picraline-type indole alkaloid isolated from the aerial parts of *Rauvolfia yunnanensis*.^[1] As a member of the complex and pharmacologically significant indole alkaloid family, accurate and precise quantification of **Rauvoyunine B** is essential for phytochemical analysis, quality control of herbal medicines, and pharmacokinetic studies in drug development. This document provides detailed application notes and protocols for the analytical quantification of **Rauvoyunine B**, leveraging established methodologies for similar indole alkaloids.

While validated methods specifically for **Rauvoyunine B** are not widely published, the protocols outlined below are based on robust analytical techniques, primarily Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS), which is a powerful and widely used method for the analysis of indole alkaloids.^{[2][3]}

Analytical Standards

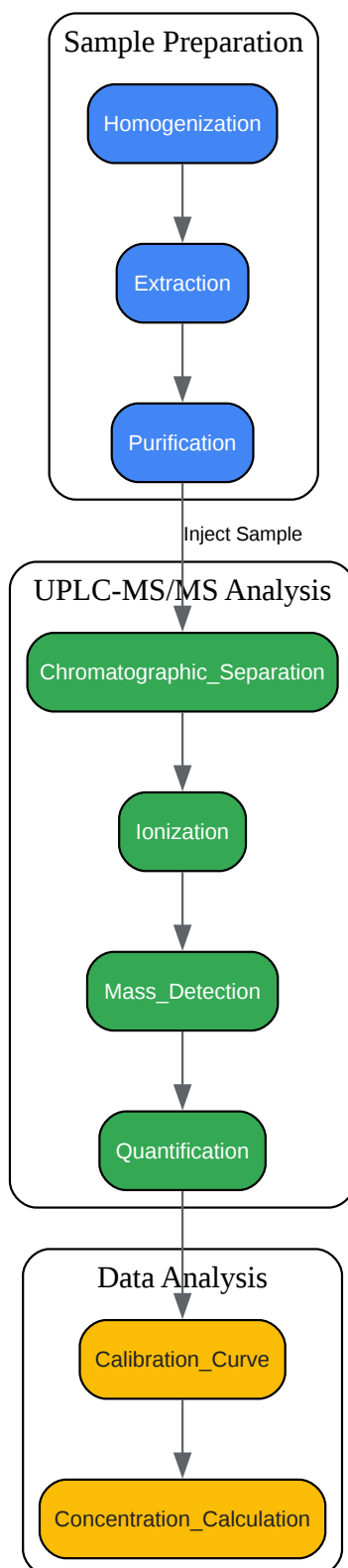
A certified reference standard of **Rauvoyunine B** is crucial for accurate quantification. The chemical and physical properties of **Rauvoyunine B** are provided in the table below.

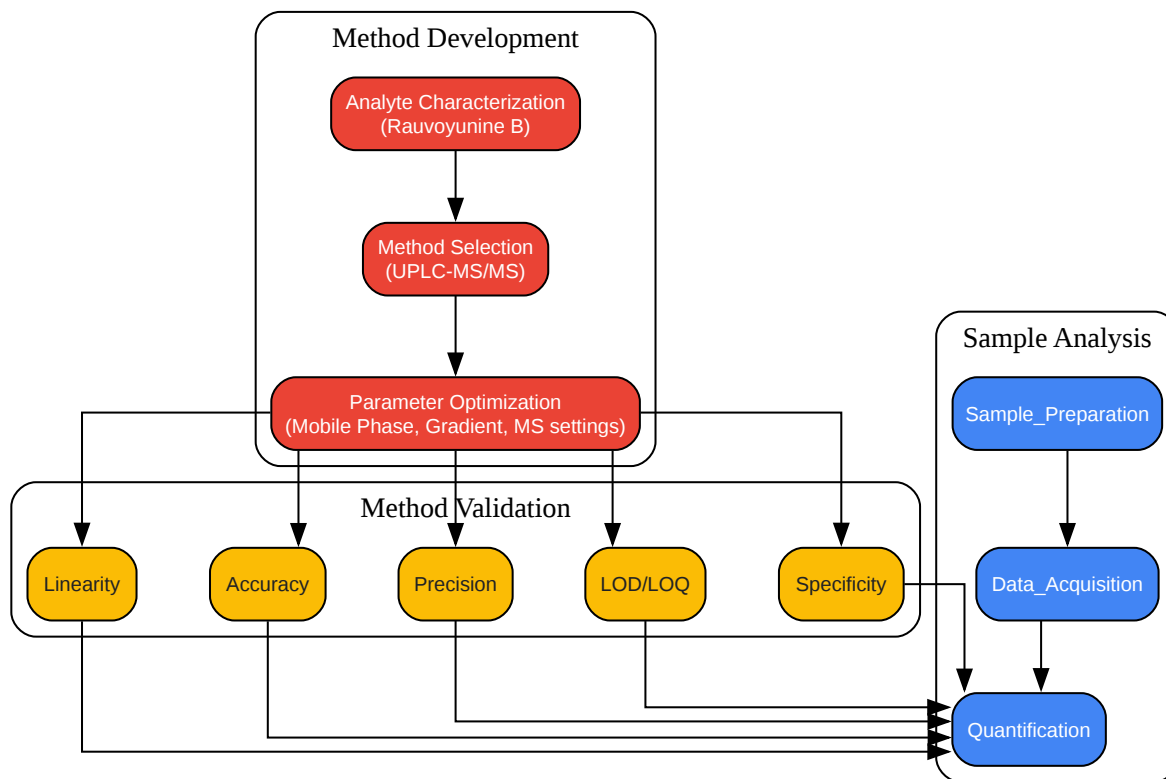
Parameter	Value	Reference
Chemical Name	Rauvoyunine B	[1]
CAS Number	1414883-82-1	[1][4][5]
Molecular Formula	C23H26N2O6	[1][4]
Molecular Weight	426.46 g/mol	[1]
Type of Compound	Picraline-type Indole Alkaloid	[1]
Source	Aerial parts of Rauvolfia yunnanensis	[1]
Appearance	Powder	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Recommended Analytical Methodology: UPLC-MS/MS

Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) is the recommended technique for the quantification of **Rauvoyunine B** due to its high sensitivity, selectivity, and speed. This method allows for the separation of **Rauvoyunine B** from a complex matrix and its accurate quantification even at low concentrations.

Workflow for Rauvoyunine B Quantification





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rauvogyunine B | CAS:1414883-82-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. benchchem.com [benchchem.com]

- 3. A Fast and Reliable UHPLC–MS/MS-Based Method for Screening Selected Pharmacologically Significant Natural Plant Indole Alkaloids [mdpi.com]
- 4. Rauvoyunine B - Immunomart [immunomart.com]
- 5. biorbyt.com [biorbyt.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of Rauvoyunine B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587560#analytical-standards-for-rauvoyunine-b-quantification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com